

# physical properties like melting point of N-Boc-L-3,5-difluorophenylalanine

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## Compound of Interest

Compound Name: **N-Boc-L-3,5-difluorophenylalanine**

Cat. No.: **B346173**

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## An In-depth Technical Guide to N-Boc-L-3,5-difluorophenylalanine

For Researchers, Scientists, and Drug Development Professionals

**N-Boc-L-3,5-difluorophenylalanine** is a specialized amino acid derivative that has garnered significant attention in medicinal chemistry and peptide synthesis. The incorporation of fluorine atoms into the phenylalanine structure enhances metabolic stability and can modulate biological activity, making it a valuable building block for the development of novel peptide-based therapeutics.<sup>[1]</sup> Its tert-butyloxycarbonyl (Boc) protecting group is crucial for its use in stepwise solid-phase peptide synthesis, allowing for the controlled assembly of complex peptide chains.<sup>[1]</sup> This guide provides a comprehensive overview of its physical properties, a detailed experimental protocol for its synthesis, and a workflow for its application in peptide synthesis.

## Physical and Chemical Properties

The physical and chemical properties of **N-Boc-L-3,5-difluorophenylalanine** are summarized in the table below. These properties are critical for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	205445-52-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>14</sub> H <sub>17</sub> F <sub>2</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	301.29 g/mol	<a href="#">[2]</a>
Melting Point	109-115 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to off-white solid/powder	<a href="#">[1]</a> <a href="#">[2]</a>
Optical Rotation	$[\alpha]^{25}\text{D} = -31 \pm 2^\circ$ (c=1 in DMF)	<a href="#">[1]</a>
Purity	≥ 99% (HPLC)	<a href="#">[1]</a>
Solubility	DMSO: ≥ 100 mg/mL	<a href="#">[2]</a>
Storage Conditions	Powder: -20°C (3 years), 4°C (2 years)	<a href="#">[2]</a>

## Experimental Protocols

### Synthesis of N-Boc-L-3,5-difluorophenylalanine

This protocol describes a general method for the N-protection of an amino acid using di-tert-butyl dicarbonate (Boc)<sub>2</sub>O. This procedure can be adapted from the synthesis of similar N-Boc protected amino acids.

#### Materials:

- L-3,5-difluorophenylalanine
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)
- Sodium hydroxide (NaOH)
- tert-Butanol
- Water
- Saturated citric acid solution

- Reaction flask
- Stirring apparatus
- pH meter or pH paper

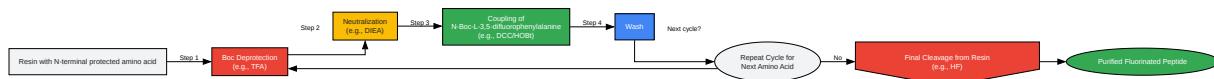
#### Procedure:

- Dissolution: In a suitable reaction flask, dissolve L-3,5-difluorophenylalanine (1 equivalent) in a 1M solution of sodium hydroxide. Stir the mixture until the amino acid is completely dissolved.
- Addition of Solvent: Add tert-butanol to the aqueous solution.
- Boc Protection: While stirring the mixture vigorously, add di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O) (1.2 equivalents) portion-wise over a period of approximately 1 hour. Maintain the reaction temperature near 0°C using an ice bath.
- Reaction Monitoring: Monitor the pH of the reaction mixture. As the reaction proceeds, the pH will decrease. Maintain a pH between 7.5 and 8.5 by the dropwise addition of 1M NaOH solution as needed.
- Reaction Completion: Allow the mixture to stir at room temperature for several hours or overnight to ensure the reaction goes to completion.
- Work-up: After the reaction is complete, carefully acidify the mixture to a pH of approximately 2-3 by the slow, continuous addition of a saturated citric acid solution. The product, **N-Boc-L-3,5-difluorophenylalanine**, will precipitate out as a white solid.
- Isolation and Purification: Collect the precipitate by vacuum filtration and wash it with cold water. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to yield the final product.
- Drying: Dry the purified product under a vacuum to remove any residual solvent.

## Visualized Workflows

## Application in Solid-Phase Peptide Synthesis (SPPS)

**N-Boc-L-3,5-difluorophenylalanine** is a key reagent in solid-phase peptide synthesis (SPPS), a widely used method for creating custom peptides. The following diagram illustrates the general workflow of incorporating this amino acid into a growing peptide chain using Boc chemistry.



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Caption: Workflow for Solid-Phase Peptide Synthesis using Boc-protected amino acids.

This technical guide provides essential information for researchers and professionals working with **N-Boc-L-3,5-difluorophenylalanine**. The unique properties conferred by its difluorophenyl group make it a valuable component in the design of peptides with enhanced stability and biological activity, contributing to advancements in drug discovery and development.[1]

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## References

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